

Cyclohexylsilane: A Technical Guide to Commercial Availability, Purity, and Analysis

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Compound of Interest

Compound Name: Cyclohexylsilane

Cat. No.: B098443

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, purity grades, synthesis, and analysis of **cyclohexylsilane** (CAS No. 18162-96-4). This information is critical for researchers and professionals in drug development and other scientific fields who require high-purity organosilane compounds.

Commercial Availability

Cyclohexylsilane is available from a select number of chemical suppliers specializing in fine and research chemicals. While specific purity grades are not always publicly listed and may require direct inquiry, the compound can be sourced for laboratory and development purposes. Below is a summary of known suppliers.

Supplier	Website	CAS Number	Notes
HANGZHOU LEAP CHEM CO., LTD.	echemi.com	18162-96-4	Listed as a trader of cyclohexylsilane. Purity and specifications should be confirmed upon inquiry.
EvitaChem	evitachem.com	18162-96-4	Lists cyclohexylsilane as in stock. [1] Researchers should contact the supplier for detailed purity information.

Note: The availability and product specifications from chemical suppliers are subject to change. It is highly recommended to contact the suppliers directly to obtain the most current information, including technical data sheets (TDS) and certificates of analysis (CoA).

Purity Grades and Analysis

Detailed purity specifications for commercially available **cyclohexylsilane** are not readily available in public documentation. Purity is typically determined by the synthetic route and subsequent purification methods. For research and development applications, a high purity of $\geq 98\%$ is often required.

Analytical Methods for Purity Determination:

While specific analytical protocols for **cyclohexylsilane** are not widely published, standard methods for volatile organosilanes can be employed to assess its purity.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary technique for determining the purity of volatile compounds like **cyclohexylsilane**. It allows for the separation of the main component from impurities and their subsequent identification by mass spectrometry. The choice of column and temperature program would need to be

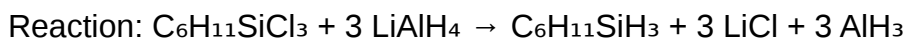
optimized for the specific volatility of **cyclohexylsilane**. Several studies have demonstrated the use of GC-MS for the analysis of other silane compounds, indicating its applicability.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectroscopy are powerful tools for structural confirmation and purity assessment. The presence of unexpected signals can indicate impurities. For silanes, ^{29}Si NMR can provide valuable information about the silicon environment and the presence of any siloxane or other silicon-containing impurities.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to confirm the presence of characteristic functional groups in **cyclohexylsilane**, such as the Si-H bond, which has a distinctive stretching frequency.

Experimental Protocols

Representative Synthesis of **Cyclohexylsilane**:

A common method for the synthesis of **cyclohexylsilane** involves the reduction of a corresponding halosilane precursor. The following protocol is based on a documented synthesis route.



Materials:

- Cyclohexyltrichlorosilane
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or other suitable aprotic solvent
- Standard Schlenk line and glassware for air-sensitive reactions

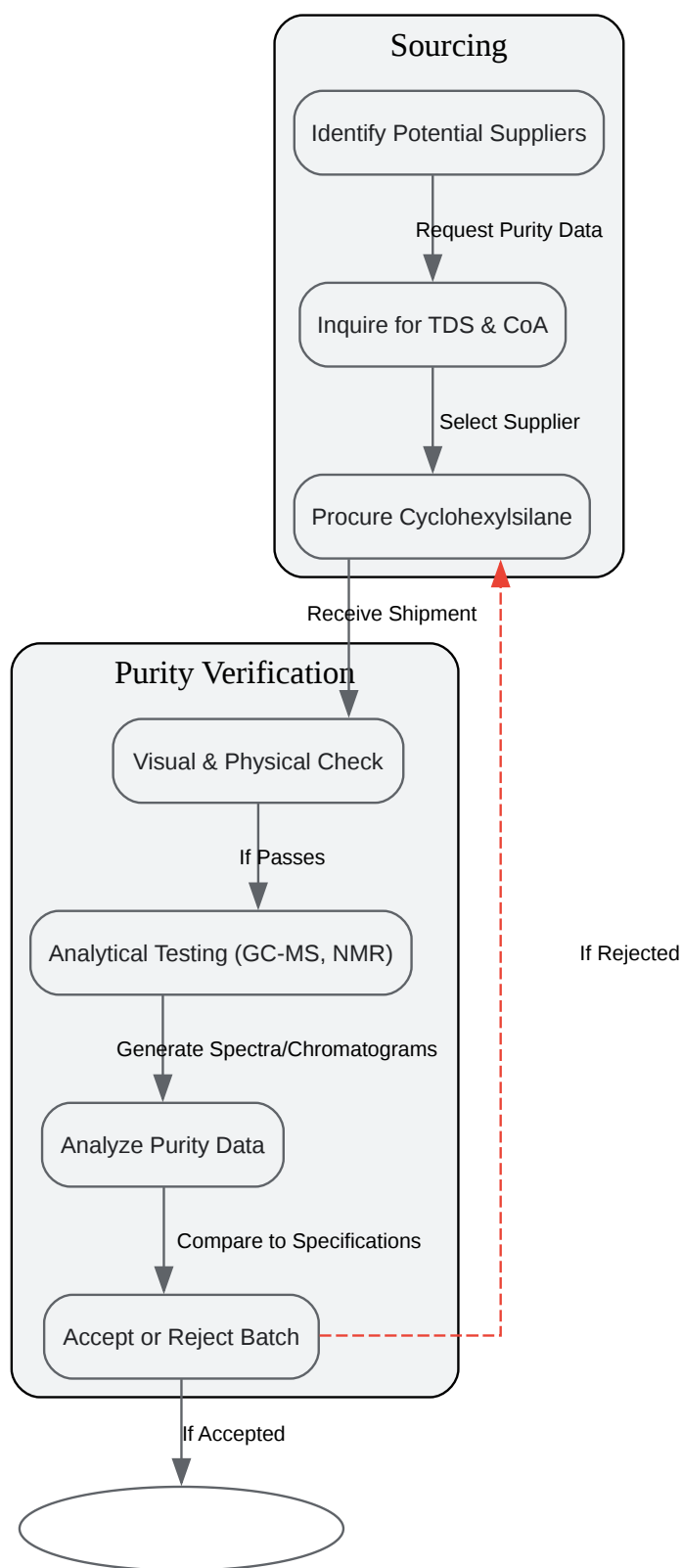
Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), a solution of cyclohexyltrichlorosilane in anhydrous diethyl ether is prepared in a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and magnetic stirrer.

- The flask is cooled in an ice bath.
- A solution of lithium aluminum hydride in anhydrous diethyl ether is slowly added to the stirred solution of cyclohexyltrichlorosilane via the dropping funnel. The reaction is exothermic and the addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of sodium sulfate or by following established procedures for quenching LiAlH_4 reactions.
- The resulting mixture is filtered to remove the inorganic salts.
- The ethereal solution is then carefully distilled to isolate the **cyclohexylsilane** product. Due to the sensitivity of the Si-H bond, distillation should be performed under reduced pressure and at a moderate temperature.

Purity Verification Workflow:

The following diagram illustrates a logical workflow for researchers to source and verify the purity of **cyclohexylsilane** for experimental use.



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Caption: Workflow for Sourcing and Purity Verification of **Cyclohexylsilane**.

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References

- 1. Buy 1-methyloctahydro-1H-cyclopenta[b]pyridin-4-ol (EVT-1194136) | 18486-00-5 [evitachem.com]
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